Application Note: 4-Fluoro-N-(4-methylphenyl)benzamide in Structural Biology

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Compound of Interest

Compound Name:	*4-fluoro-N-(4-methylphenyl)benzamide*
CAS No.:	*399-05-3*
Cat. No.:	*B2999148*

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Part 1: Introduction & Core Utility

4-fluoro-N-(4-methylphenyl)benzamide is a privileged scaffold belonging to the benzanilide class. In structural biology, it serves two critical functions:

- F-NMR Spy Molecule: The single fluorine atom acts as a highly sensitive NMR reporter. The compound is used to detect conformational changes in hydrophobic protein pockets (e.g., in KCNQ channels, TRP channels, or nuclear receptors) via Chemical Shift Perturbation (CSP).
- Crystallographic "Staple": Its rigid amide linker and defined torsion angles allow it to stabilize flexible loops or hydrophobic clefts during X-ray crystallization. It is frequently used to map "cryptic" pockets in validation assays.

Chemical Properties & Stability

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Property	Value	Structural Significance
Solubility (DMSO)	> 50 mM	Suitable for high-concentration soaking (20-50 mM).
LogP	~3.5	High hydrophobicity; targets buried allosteric sites.
H-Bond Donors	1 (Amide NH)	Critical for directional binding (e.g., to backbone carbonyls).
H-Bond Acceptors	1 (Amide C=O)	Accepts H-bonds from Ser/Thr/Tyr side chains.
F Signal	~ -108 ppm	Distinct singlet; sensitive to local dielectric environment.

Part 2: Experimental Protocols

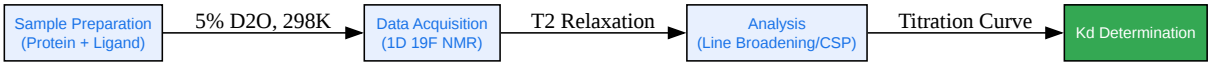
Workflow A: F-NMR Ligand-Observed Screening

Objective: Validate binding and determine

using the fluorine reporter signal.

Diagram:

F-NMR Screening Workflow



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Caption: Workflow for detecting ligand binding via Transverse Relaxation (

) editing.

Protocol Steps:

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- Stock Preparation: Dissolve 4F-N4MB to 100 mM in 100% d6-DMSO.
- Buffer Optimization: Use a phosphate or HEPES buffer (pH 7.4). Avoid TRIS if possible, as it can introduce background noise in proton-coupled experiments.
- Sample Mix:
  - Reference: 50 µM 4F-N4MB in buffer + 5% D2O (No Protein).
  - Experimental: 50 µM 4F-N4MB + 10-20 µM Target Protein.
- Acquisition: Record 1D

  F spectra (with proton decoupling).
- Readout:
  - Binding Hit: Significant line broadening (reduced peak height) or Chemical Shift Perturbation (CSP) > 0.05 ppm compared to the reference.
  - Mechanism: The fluorine atom on the benzoyl ring senses the change in rotational correlation time (

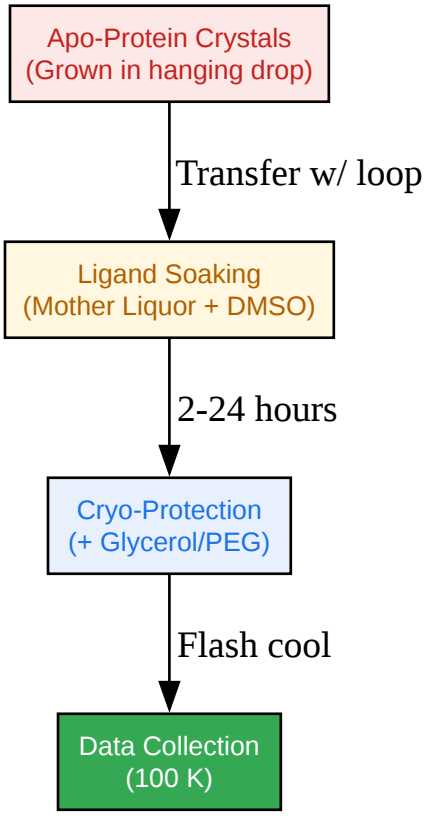
) upon binding to the high-molecular-weight protein.

Workflow B: X-ray Crystallography (Soaking Method)

Objective: Obtain high-resolution complex structure.

Diagram: Crystal Soaking Strategy

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Caption: Step-by-step soaking protocol for hydrophobic benzamide fragments.

Protocol Steps:

- Ligand Solution: Prepare a 50 mM stock in DMSO.
- Soaking Drop: Mix 0.5 µL of ligand stock with 9.5 µL of reservoir solution (Mother Liquor). Final Ligand Conc: 2.5 mM (5% DMSO).
- Transfer: Carefully transfer apo-crystals into the soaking drop using a nylon loop.
- Incubation:
  - Fast Soak: 1–2 hours (minimizes lattice damage).
  - Slow Soak: Overnight (ensures occupancy in deep hydrophobic pockets).

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- Note: If crystals crack/dissolve, reduce DMSO to 2% or use co-crystallization (add ligand to protein before setting drops).

- Cryo-cooling: Transfer crystal to a cryo-solution containing the ligand (to prevent "wash-out") and flash-freeze in liquid nitrogen.

Part 3: Mechanistic Insight & Structural Analysis

When analyzing the electron density of **4-fluoro-N-(4-methylphenyl)benzamide** bound to a protein, look for these signature interactions:

- Amide Planarity: The central amide bond (

) typically adopts a trans conformation.

- Dihedral Twist: The two phenyl rings are rarely coplanar. Expect a dihedral angle of 30°–60° between the benzoyl and aniline rings. This twist allows the molecule to fit into "L-shaped" or curved hydrophobic pockets.

- Fluorine Recognition: The 4-Fluoro group often engages in multipolar interactions with backbone amides or orthogonal interactions with Carbonyl carbons (

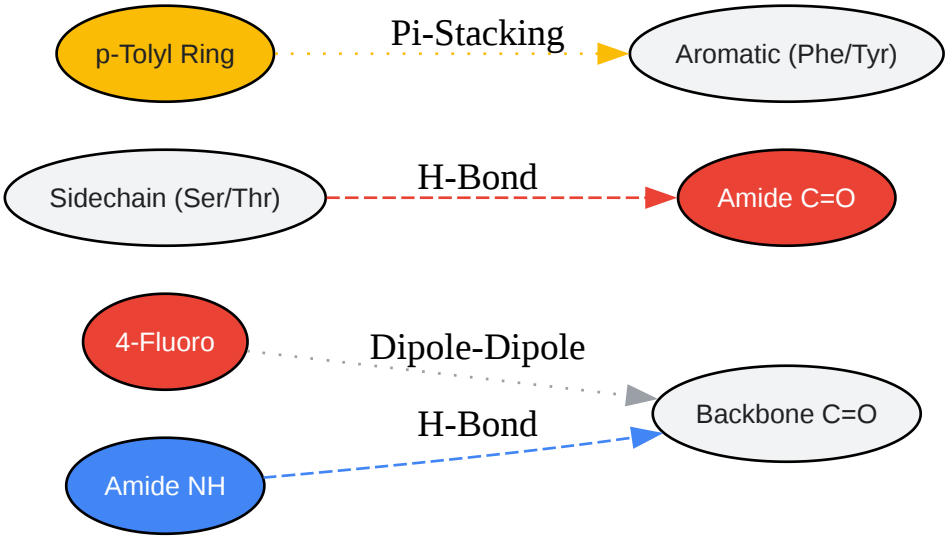
).

- -Stacking: The 4-methylphenyl (p-tolyl) group is a prime candidate for "edge-to-face" or "sandwich"

  -stacking with aromatic residues (Phe, Tyr, Trp).

Interaction Map (Graphviz):

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Caption: Common molecular interaction patterns observed in benzamide-protein complexes.

References

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